

# An In-depth Technical Guide on 4-Vinyl-1,3-dioxolan-2-one

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Vinyl-1,3-dioxolan-2-one

Cat. No.: B1349326

[Get Quote](#)

This guide provides essential physicochemical data for **4-Vinyl-1,3-dioxolan-2-one**, a compound of interest for researchers, scientists, and professionals in drug development. The information is presented to facilitate easy access and comparison for experimental and developmental applications.

## Physicochemical Properties

**4-Vinyl-1,3-dioxolan-2-one**, also known as Vinylethylene Carbonate (VEC), is a heterocyclic organic compound. Its core molecular and physical properties are summarized below.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>6</sub> O <sub>3</sub> [1][2][3][4][5]
Molecular Weight	114.10 g/mol [2][3][5][6]

## Experimental Protocols

The determination of the molecular formula and weight of **4-Vinyl-1,3-dioxolan-2-one** is achieved through standard analytical chemistry techniques.

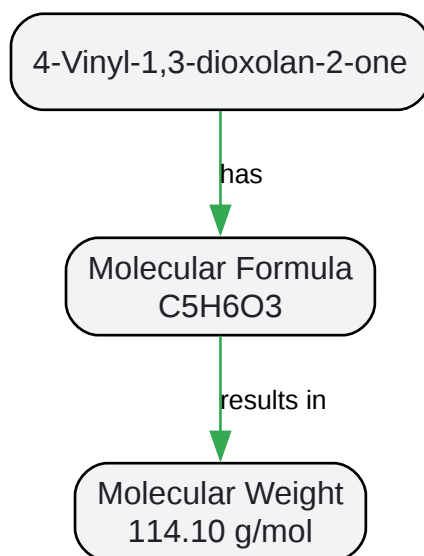
**Determination of Molecular Formula:** The empirical formula is typically determined through elemental analysis, which measures the mass percentages of each element (carbon,

hydrogen, and oxygen) in a pure sample. The molecular formula is then established by mass spectrometry, which provides the molar mass of the compound.

**Determination of Molecular Weight:** High-resolution mass spectrometry is the primary method for accurately determining the molecular weight of a compound. This technique measures the mass-to-charge ratio of ionized molecules, allowing for a precise calculation of the molecular mass.

## Logical Relationship Diagram

The following diagram illustrates the relationship between the common name, molecular formula, and molecular weight of **4-Vinyl-1,3-dioxolan-2-one**.



[Click to download full resolution via product page](#)

Core properties of **4-Vinyl-1,3-dioxolan-2-one**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chembk.com [chembk.com]
- 2. 4-Vinyl-1,3-dioxolan-2-one 99 4427-96-7 [sigmaaldrich.com]
- 3. 碳酸乙烯亚乙酯 99% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 4-Vinyl-1,3-dioxolan-2-one CAS#: 4427-96-7 [m.chemicalbook.com]
- 5. 4-Vinyl-1,3-dioxolan-2-one 99 4427-96-7 [sigmaaldrich.com]
- 6. scbt.com [scbt.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on 4-Vinyl-1,3-dioxolan-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1349326#4-vinyl-1-3-dioxolan-2-one-molecular-weight-and-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)